Technical Safety & Handling Guide: 4-Bromo-2-hydroxy-6-methylbenzaldehyde

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Compound of Interest

Compound Name:	*4-Bromo-2-hydroxy-6-methylbenzaldehyde*
CAS No.:	*1427438-58-1*
Cat. No.:	*B2772872*

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CAS No: 1427438-58-1 Document Type: Advanced Safety & Application Whitepaper Version: 2.0 (Scientific Review)

Executive Summary: The "Linchpin" Scaffold

In the landscape of medicinal chemistry, **4-Bromo-2-hydroxy-6-methylbenzaldehyde** is not merely a reagent; it is a linchpin scaffold.[1] Its structural trifecta—an electrophilic aldehyde, a nucleophilic phenol, and a cross-coupling-ready aryl bromide—makes it indispensable for Divergent Oriented Synthesis (DOS).[1][2]

However, this versatility introduces specific stability and safety challenges often overlooked in generic Safety Data Sheets (SDS).[2] This guide synthesizes standard regulatory data with "battle-tested" laboratory protocols, designed for researchers who require precision and safety in high-stakes drug discovery environments.[1]

Physicochemical Identity & Stability Profile[3][4][5]

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Understanding the physical nature of this compound is the first line of defense.[1] The 6-methyl group provides steric protection to the aldehyde, but the phenolic hydroxyl makes it susceptible to oxidation.[1]

Property	Data / Specification	Expert Insight
CAS Number	1427438-58-1	Verify batch identity; often confused with 5-methyl isomer.[1]
Molecular Formula	$C_8H_7BrO_2$	MW: 215.04 g/mol
Appearance	Pale yellow to off-white solid	Darkening indicates oxidation (quinone formation).[1]
Melting Point	108–112 °C (Predicted)	Sharp range indicates high purity; broad range suggests oxidation.[1]
Solubility	DMSO, DMF, DCM, Chloroform	Poor solubility in water; lipophilic nature aids membrane permeability.[2]
pKa (Phenol)	~7.5 – 8.0	More acidic than unsubstituted phenol due to electron-withdrawing Br.[1]
Storage Class	Air & Light Sensitive	Critical: Store under Argon/Nitrogen at 2–8°C.

Hazard Mechanistics & Toxicology

Beyond the H-Codes: Why is it hazardous?

Standard GHS classifications (H315, H319, H335) label it an irritant.[2] As scientists, we must understand the molecular toxicology:

- Schiff Base Formation (H315/H319): The aldehyde moiety rapidly reacts with amine groups in proteins (lysine residues) on skin and mucous membranes, forming imines (Schiff bases).[2] This covalent modification triggers immune responses (contact dermatitis).[1][2]

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- Acidic Necrosis: The phenolic proton, acidified by the para-bromine, can denature local proteins upon prolonged contact.[2]
- Lachrymatory Potential: Like many benzaldehydes, it can activate TRPA1 channels in the eyes/nose, causing immediate tearing and respiratory distress.[2]

GHS Classification Summary

- Signal Word:WARNING
- H302: Harmful if swallowed.[1][3][4][5]
- H315: Causes skin irritation.[1][6][4][5]
- H319: Causes serious eye irritation.[1][3][4][5]
- H335: May cause respiratory irritation.[1][6][4][5]

"Battle-Tested" Handling Protocols

Trustworthiness: A Self-Validating System[1]

The following protocols are designed to prevent degradation of the reagent and injury to the operator.

A. Storage & Transfer (The "Schlenk" Standard)[1]

- Protocol: Never store in clear glass on an open shelf.
- System: Use amber vials with PTFE-lined septa.
- Validation: Upon opening a new bottle, purge the headspace with Argon for 30 seconds.[2] If the solid turns from pale yellow to brown/orange, re-crystallize (EtOH/Hexane) before use in sensitive catalysis.

B. Reaction Setup

- Causality: The 6-methyl group sterically hinders the aldehyde.[1]

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- Adjustment: When performing reductive aminations, extend reaction times by 20-30% compared to non-methylated analogs.
- Safety: Perform all weighing in a chemical fume hood. Use an antistatic gun if the powder is fluffy/electrostatic to prevent aerosolization.[1]

C. Waste Disposal (Green Chemistry)

- Quenching: Do not dump directly into organic waste.[1]
  - Dissolve in acetone.
  - Add dilute aqueous sodium bisulfite ($NaHSO_3$) to form the water-soluble bisulfite adduct.[1]
  - Dispose of in the aqueous waste stream (if permitted) or halogenated organic waste.[1]

Emergency Response Logic

Visualizing the Decision Matrix

In the event of exposure or spill, immediate, logical action is required.[2] Do not rely on memory; follow this workflow.

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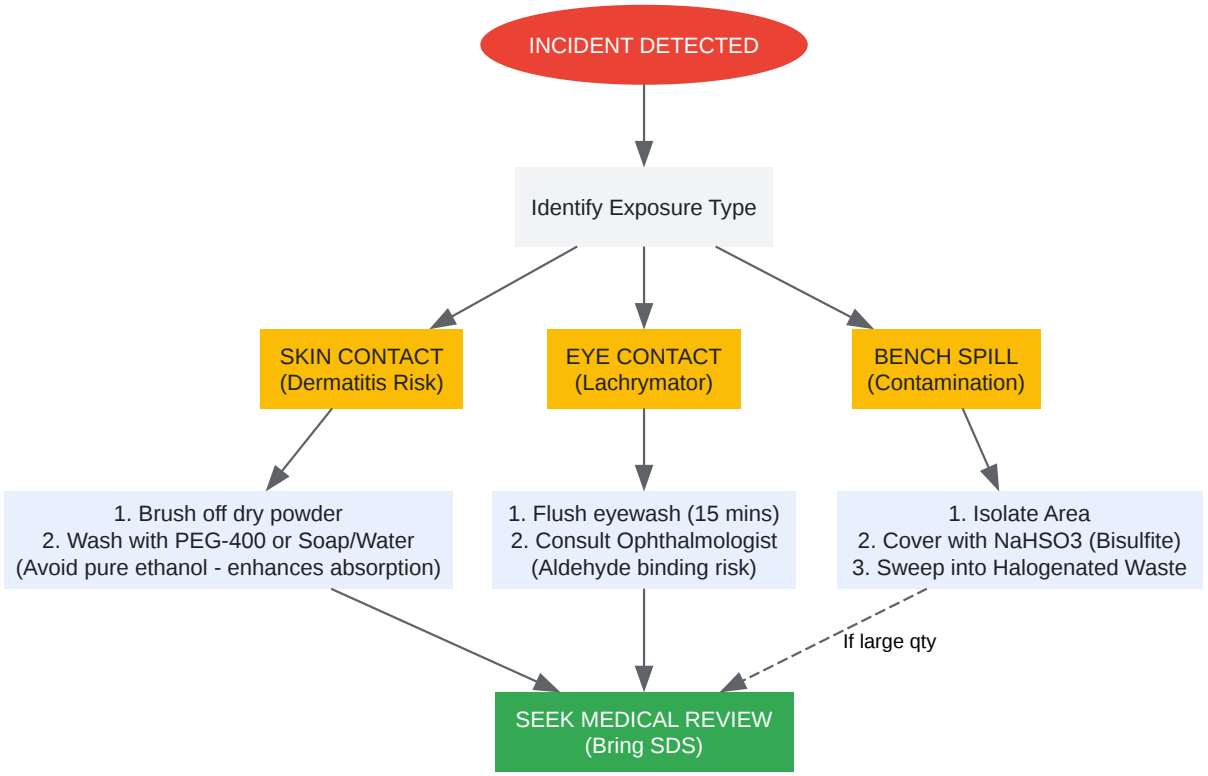

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Figure 1: Emergency Response Decision Matrix. Note the specific instruction to avoid pure ethanol for skin washing, as it can increase transdermal absorption of lipophilic phenols.[2]

Synthesis & Drug Development Context

Expertise & Experience: The Triad of Reactivity

For the drug development professional, this molecule is a "Swiss Army Knife."[2] The three functional groups allow for orthogonal functionalization, enabling the rapid generation of Structure-Activity Relationship (SAR) libraries.[1][2]

The Orthogonal Workflow

- Site A (Phenol - OH): The most nucleophilic site.[1]

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- Reaction: Alkylation (Williamson ether synthesis) or Acylation.[1][2]
- Use: Tuning lipophilicity (LogP) or locking conformation.[1][2]

- Site B (Bromide - Br): The cross-coupling handle.[1]
  - Reaction: Suzuki-Miyaura (Aryl-Aryl) or Buchwald-Hartwig (Aryl-Amine).[1]
  - Use: Extending the scaffold to reach deep protein binding pockets.[1]
- Site C (Aldehyde - CHO): The electrophilic warhead.[1]
  - Reaction: Reductive amination, Wittig olefination, or heterocycle formation (e.g., benzimidazoles).[2]
  - Use: Linker attachment or pharmacophore installation.[1][2]

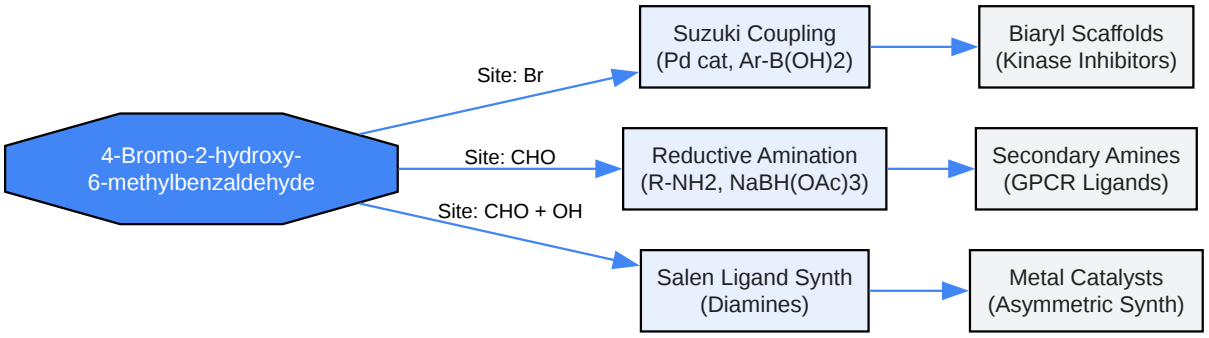

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Figure 2: Divergent Synthesis Workflow. The scaffold enables access to three distinct chemical spaces (Biaryls, Amines, and Ligands) from a single precursor.[2]

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